

Literature review of 4-Ethyl-2-methylhexan-3-ol research

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Compound of Interest

Compound Name: 4-Ethyl-2-methylhexan-3-ol

Cat. No.: B15477305

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In-Depth Technical Guide: 4-Ethyl-2-methylhexan-3-ol

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive review of the available scientific literature on **4-Ethyl-2-methylhexan-3-ol** (CAS No: 33943-21-4). It covers the fundamental chemical and physical properties, detailed synthesis and reaction protocols, and an exploration of its potential, though currently unsubstantiated, biological roles. This document is intended to serve as a foundational resource for researchers and professionals in the fields of chemistry and drug development, consolidating the known data and identifying areas for future investigation.

Chemical and Physical Properties

4-Ethyl-2-methylhexan-3-ol is a secondary alcohol with the molecular formula $C_9H_{20}O$.^{[1][2]} Its structure consists of a hexane backbone with a hydroxyl group at the third carbon position, an ethyl group at the fourth, and a methyl group at the second. This specific arrangement of functional groups contributes to its distinct chemical characteristics.^[1]

While experimentally determined physical properties such as boiling point, melting point, and density are not readily available in the current body of scientific literature, several key properties have been computationally predicted and are summarized in the table below.

| Property | Value | Source |
|--------------------------------|--|--------|
| Molecular Formula | C ₉ H ₂₀ O | [1][2] |
| Molecular Weight | 144.25 g/mol | [1][2] |
| IUPAC Name | 4-ethyl-2-methylhexan-3-ol | [2] |
| CAS Number | 33943-21-4 | [1][2] |
| Canonical SMILES | CCC(CC)C(C(C)C)O | [2] |
| InChI | InChI=1S/C ₉ H ₂₀ O/c1-5-8(6-2)9(10)7(3)4/h7-10H,5-6H2,1-4H3 | [2] |
| InChIKey | GBUYIUMHXYBONU-UHFFFAOYSA-N | [2] |
| Topological Polar Surface Area | 20.2 Å ² | [2] |
| Complexity | 74.8 | [2] |
| Rotatable Bond Count | 4 | [1] |
| Hydrogen Bond Donor Count | 1 | [1] |
| Hydrogen Bond Acceptor Count | 1 | [1] |

Synthesis and Experimental Protocols

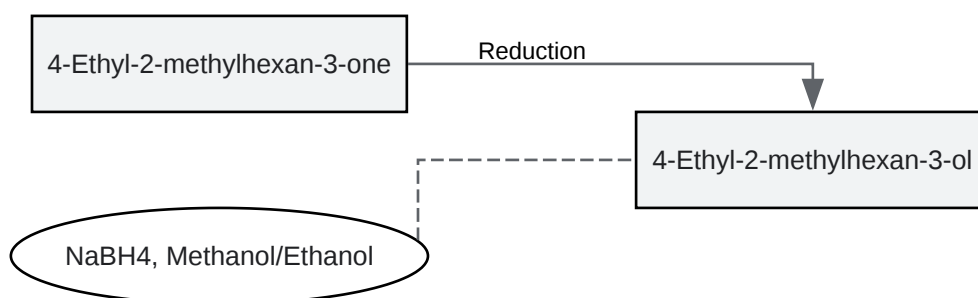
The primary synthetic route to **4-Ethyl-2-methylhexan-3-ol** is through the reduction of its corresponding ketone, 4-ethyl-2-methylhexan-3-one.

Synthesis of 4-Ethyl-2-methylhexan-3-ol via Reduction of 4-Ethyl-2-methylhexan-3-one

A common and effective method for this transformation is the use of sodium borohydride (NaBH₄) in an alcoholic solvent.

Experimental Protocol:

- **Dissolution:** Dissolve 4-ethyl-2-methylhexan-3-one in a suitable alcohol solvent, such as methanol or ethanol, in an appropriately sized round-bottom flask equipped with a magnetic stirrer. The flask should be cooled in an ice bath to 0-5 °C.
- **Addition of Reducing Agent:** Slowly add sodium borohydride (NaBH_4) to the stirred solution. The addition should be portion-wise to control the exothermic reaction and maintain the temperature below 10 °C.
- **Reaction Monitoring:** Monitor the progress of the reaction using thin-layer chromatography (TLC) or gas chromatography (GC) until the starting ketone is completely consumed.
- **Quenching:** Once the reaction is complete, cautiously add a weak acid, such as dilute hydrochloric acid or acetic acid, to neutralize the excess sodium borohydride and the resulting borate esters. This should be done slowly while maintaining a low temperature.
- **Extraction:** Transfer the reaction mixture to a separatory funnel and extract the product with a suitable organic solvent, such as diethyl ether or ethyl acetate. Perform multiple extractions to ensure complete recovery of the product.
- **Washing:** Wash the combined organic layers sequentially with water and brine to remove any remaining inorganic salts and water-soluble impurities.
- **Drying and Concentration:** Dry the organic layer over an anhydrous drying agent like magnesium sulfate or sodium sulfate. Filter off the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to obtain the crude **4-Ethyl-2-methylhexan-3-ol**.
- **Purification:** Purify the crude product by fractional distillation under reduced pressure or by column chromatography on silica gel to yield the pure alcohol.



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Caption: Synthesis of **4-Ethyl-2-methylhexan-3-ol**.

Chemical Reactions

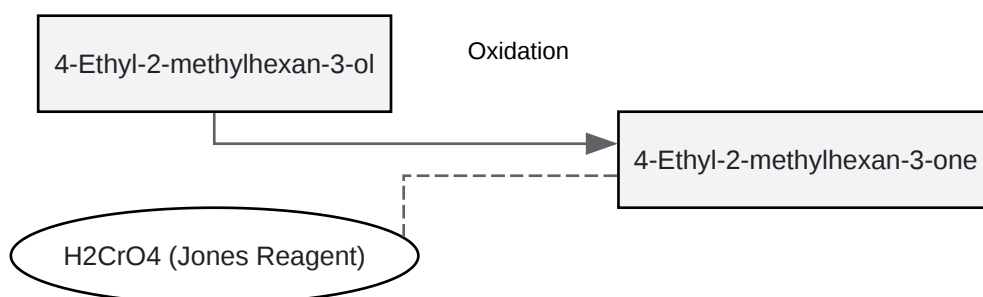
As a secondary alcohol, **4-Ethyl-2-methylhexan-3-ol** can undergo a variety of chemical transformations, primarily involving the hydroxyl group.

Oxidation to 4-Ethyl-2-methylhexan-3-one

The hydroxyl group can be oxidized to a carbonyl group, converting the alcohol back to its corresponding ketone. A common oxidizing agent for this purpose is chromic acid (H_2CrO_4), often generated in situ from chromium trioxide (CrO_3) and sulfuric acid in acetone (Jones oxidation).

Experimental Protocol (Jones Oxidation):

- **Dissolution:** Dissolve **4-Ethyl-2-methylhexan-3-ol** in acetone in a flask equipped with a stirrer and a dropping funnel, and cool the mixture in an ice bath.
- **Addition of Oxidant:** Prepare the Jones reagent by dissolving chromium trioxide in concentrated sulfuric acid and diluting with water. Add the Jones reagent dropwise to the stirred alcohol solution, maintaining the temperature below 20 °C. The color of the reaction mixture will change from orange-red to green as the chromium(VI) is reduced to chromium(III).
- **Reaction Completion:** Continue adding the Jones reagent until a faint orange color persists, indicating a slight excess of the oxidant.
- **Work-up:** Add isopropanol to quench the excess oxidant. Dilute the mixture with water and extract the product with an organic solvent like diethyl ether.
- **Washing and Drying:** Wash the organic extract with a saturated sodium bicarbonate solution and then with brine. Dry the organic layer over anhydrous sodium sulfate.
- **Isolation:** Remove the solvent by rotary evaporation to yield the crude 4-ethyl-2-methylhexan-3-one, which can be further purified by distillation or chromatography.



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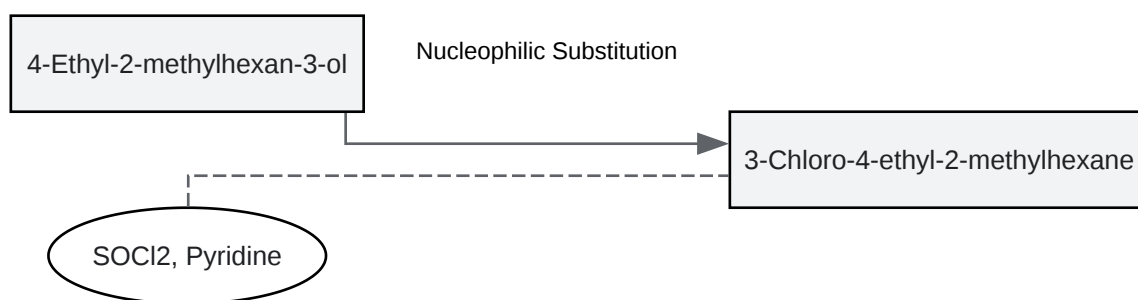
Caption: Oxidation of **4-Ethyl-2-methylhexan-3-ol**.

Nucleophilic Substitution

The hydroxyl group of **4-Ethyl-2-methylhexan-3-ol** can be replaced by a halogen through nucleophilic substitution. Thionyl chloride (SOCl_2) is a common reagent for converting secondary alcohols to alkyl chlorides.

Experimental Protocol (Conversion to Alkyl Chloride):

- **Reaction Setup:** In a well-ventilated fume hood, place **4-Ethyl-2-methylhexan-3-ol** in a round-bottom flask equipped with a reflux condenser and a gas trap to neutralize the HCl gas produced. An inert solvent such as dichloromethane or chloroform can be used.
- **Addition of Thionyl Chloride:** Slowly add thionyl chloride to the alcohol, either neat or in an inert solvent. The reaction is often performed in the presence of a base like pyridine to neutralize the HCl byproduct.
- **Heating:** Gently heat the reaction mixture to reflux to drive the reaction to completion.
- **Work-up and Purification:** After cooling, carefully pour the reaction mixture into ice water. Separate the organic layer, wash it with water and a dilute sodium bicarbonate solution, and then dry it over an anhydrous drying agent. The resulting alkyl chloride can be purified by distillation.



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Caption: Nucleophilic Substitution of **4-Ethyl-2-methylhexan-3-ol**.

Spectroscopic Data

At present, there is a notable absence of publicly available, experimentally determined spectroscopic data (^1H NMR, ^{13}C NMR, IR, Mass Spectrometry) for **4-Ethyl-2-methylhexan-3-ol**. This represents a significant data gap in the scientific literature. Researchers working with this compound are encouraged to acquire and publish this data to facilitate future research and characterization.

Biological Activity and Potential Applications

While some sources suggest potential applications in fragrance and as a solvent, and allude to its investigation in biological research, particularly concerning pheromones, there is currently no concrete, peer-reviewed scientific evidence to support any specific biological activity of **4-Ethyl-2-methylhexan-3-ol**.^[1]

The study of insect pheromones often involves long-chain and branched-chain alcohols.^{[3][4]} These compounds play crucial roles in insect communication and behavior, and synthetic analogues are often investigated for pest management strategies.^[4] Given the structural features of **4-Ethyl-2-methylhexan-3-ol**, it is plausible that it could be investigated for such properties. However, without specific studies on this compound, any discussion of its biological role remains speculative.

Future Research Directions

The current body of knowledge on **4-Ethyl-2-methylhexan-3-ol** is limited. To advance the understanding and potential applications of this compound, the following areas of research are

recommended:

- Full Physicochemical Characterization: Experimental determination of its boiling point, melting point, density, and other physical constants.
- Spectroscopic Analysis: Acquisition and publication of comprehensive spectroscopic data (^1H NMR, ^{13}C NMR, IR, and Mass Spectrometry).
- Biological Screening: Systematic evaluation of its biological activity, including its potential as an insect pheromone or in other signaling pathways.
- Toxicological Studies: Assessment of its safety profile to understand any potential hazards.
- Exploration of Synthetic Applications: Investigation of its utility as a building block or intermediate in the synthesis of more complex molecules.

Conclusion

4-Ethyl-2-methylhexan-3-ol is a secondary alcohol with a defined chemical structure and predictable reactivity based on its functional groups. While its synthesis and basic chemical transformations are understood in the context of general organic chemistry, there is a significant lack of specific experimental data for this compound. The absence of physical, spectroscopic, and biological data presents both a challenge and an opportunity for future research. This technical guide serves to consolidate the currently available information and to highlight the key areas where further investigation is needed to fully characterize and potentially exploit the properties of **4-Ethyl-2-methylhexan-3-ol**.

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